

# Fuziline: Unraveling its Effects Across Different Cell Lines - A Comparative Guide

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## Compound of Interest

Compound Name: Fuziline

Cat. No.: B10789736

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A comprehensive cross-validation of **Fuziline**'s efficacy and mechanism of action in diverse cell lines remains an area with limited publicly available data. While research has identified **Fuziline** as an active alkaloid in the traditional medicine Fuzi, detailed in-vitro studies comparing its effects across various cell lines, particularly cancer cell lines, are not extensively documented.

One notable study highlights **Fuziline**'s potential as a quality marker for Fuzi, demonstrating its anti-inflammatory and analgesic properties in animal models. The research also suggests that **Fuziline** (FE), along with Neoline (NE) and Songorine (SE), exhibits these therapeutic effects with lower toxicity compared to other Aconitum alkaloids.<sup>[1]</sup> However, this study did not provide specific data on its cytotoxic effects or the underlying molecular mechanisms in different cell lines.

Due to the current scarcity of published research focusing on **Fuziline**'s direct impact on various cell lines, a detailed comparison guide with quantitative data, such as IC50 values and specific signaling pathway modulation, cannot be constructed at this time.

For researchers interested in the broader anti-cancer potential of compounds with similar names, extensive data is available for Fendiline. Fendiline, a calcium channel blocker, has been studied for its inhibitory effects on cancer cell proliferation and invasion, particularly in pancreatic cancer. Studies on Fendiline have identified its role in interfering with ADAM10 activation and  $\beta$ -catenin signaling.

Should data on **Fuziline**'s cross-validation in different cell lines become available, this guide will be updated to provide a comprehensive comparison of its effects. At present, the scientific community awaits further research to elucidate the specific cellular and molecular impacts of this particular compound.

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## References

- 1. Neoline, fuziline, songorine and 10-OH mesaconitine are potential quality markers of Fuzi: In vitro and in vivo explorations as well as pharmacokinetics, efficacy and toxicity evaluations - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Fuziline: Unraveling its Effects Across Different Cell Lines - A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10789736#cross-validation-of-fuziline-s-effect-in-different-cell-lines]

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